Introduction: The Critical Role of Solubility in a Research and Development Context

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Compound of Interest

Compound Name:	*3-Bromo-N-methyl-5-nitrobenzamide*
CAS No.:	*90050-52-5*
Cat. No.:	*B1370843*

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3-Bromo-N-methyl-5-nitrobenzamide (CAS No. 90050-52-5) is a substituted benzamide derivative with potential applications in medicinal chemistry and materials science.[1][2][3] The strategic placement of a bromine atom, a nitro group, and an N-methylamide moiety on the benzene ring creates a molecule with a unique electronic and steric profile. Understanding the solubility of this compound is paramount for its effective use in various applications, from designing synthetic routes and purification strategies to formulating it for biological screening or material fabrication. Poor solubility can be a significant bottleneck in drug discovery and development, impacting bioavailability and therapeutic efficacy.[4][5] This guide, therefore, aims to equip the researcher with the foundational knowledge and practical methodologies to thoroughly characterize the solubility of **3-Bromo-N-methyl-5-nitrobenzamide**.

Physicochemical Properties and Predicted Solubility Profile

A molecule's solubility is intrinsically linked to its structural features. The principle of "like dissolves like" is a fundamental concept in predicting solubility, where substances with similar polarities tend to be miscible.[6]

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Molecular Structure Analysis:

- Polarity: The presence of the nitro group (-NO2) and the amide group (-CONH-) introduces significant polarity to the molecule due to the large dipole moments associated with these functional groups. The electronegative oxygen and nitrogen atoms create partial positive and negative charges, making the molecule polar.
- Hydrogen Bonding: The amide group contains a hydrogen bond donor (N-H) and a hydrogen bond acceptor (C=O). This allows for potential hydrogen bonding interactions with protic solvents.
- Aromatic Ring and Bromine: The benzene ring and the bromine atom contribute to the molecule's lipophilicity and van der Waals interactions.

Predicted Solubility in Common Organic Solvents:

Based on this structural analysis, we can predict the solubility of **3-Bromo-N-methyl-5-nitrobenzamide** in different classes of organic solvents:

- Polar Protic Solvents (e.g., Methanol, Ethanol, Isopropanol): These solvents can engage in hydrogen bonding with the amide group of the compound. Therefore, moderate to good solubility is anticipated in these solvents.
- Polar Aprotic Solvents (e.g., Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO), Acetone, Acetonitrile): These solvents are polar and can interact with the polar functional groups of the molecule through dipole-dipole interactions. High solubility is expected in strong polar aprotic solvents like DMF and DMSO. Acetone and acetonitrile are also likely to be effective solvents.
- Nonpolar Solvents (e.g., Hexane, Toluene, Diethyl Ether): Due to the significant polarity of the nitro and amide groups, the solubility in nonpolar solvents is expected to be low. The "like dissolves like" principle suggests a mismatch in polarity between the solute and these solvents.[6]

Quantitative Solubility Data

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As of the writing of this guide, specific quantitative solubility data for **3-Bromo-N-methyl-5-nitrobenzamide** in a comprehensive range of organic solvents is not readily available in the public domain. The following table is provided as a template for researchers to populate with their experimentally determined data.

Solvent Classification	Solvent	Temperature (°C)	Solubility (g/100 mL)	Observations
Polar Protic	Methanol	25		
	Ethanol	25		
	Isopropanol	25		
Polar Aprotic	Dimethylformamide (DMF)	25		
	Dimethyl Sulfoxide (DMSO)	25		
	Acetone	25		
	Acetonitrile	25		
Nonpolar	Hexane	25		
	Toluene	25		
	Diethyl Ether	25		
	Dichloromethane (DCM)	25		
	Chloroform	25		

Experimental Protocol for Solubility Determination

The following is a detailed, step-by-step methodology for the accurate determination of the solubility of **3-Bromo-N-methyl-5-nitrobenzamide**. This protocol is designed to be self-validating by approaching equilibrium from both undersaturation and supersaturation.

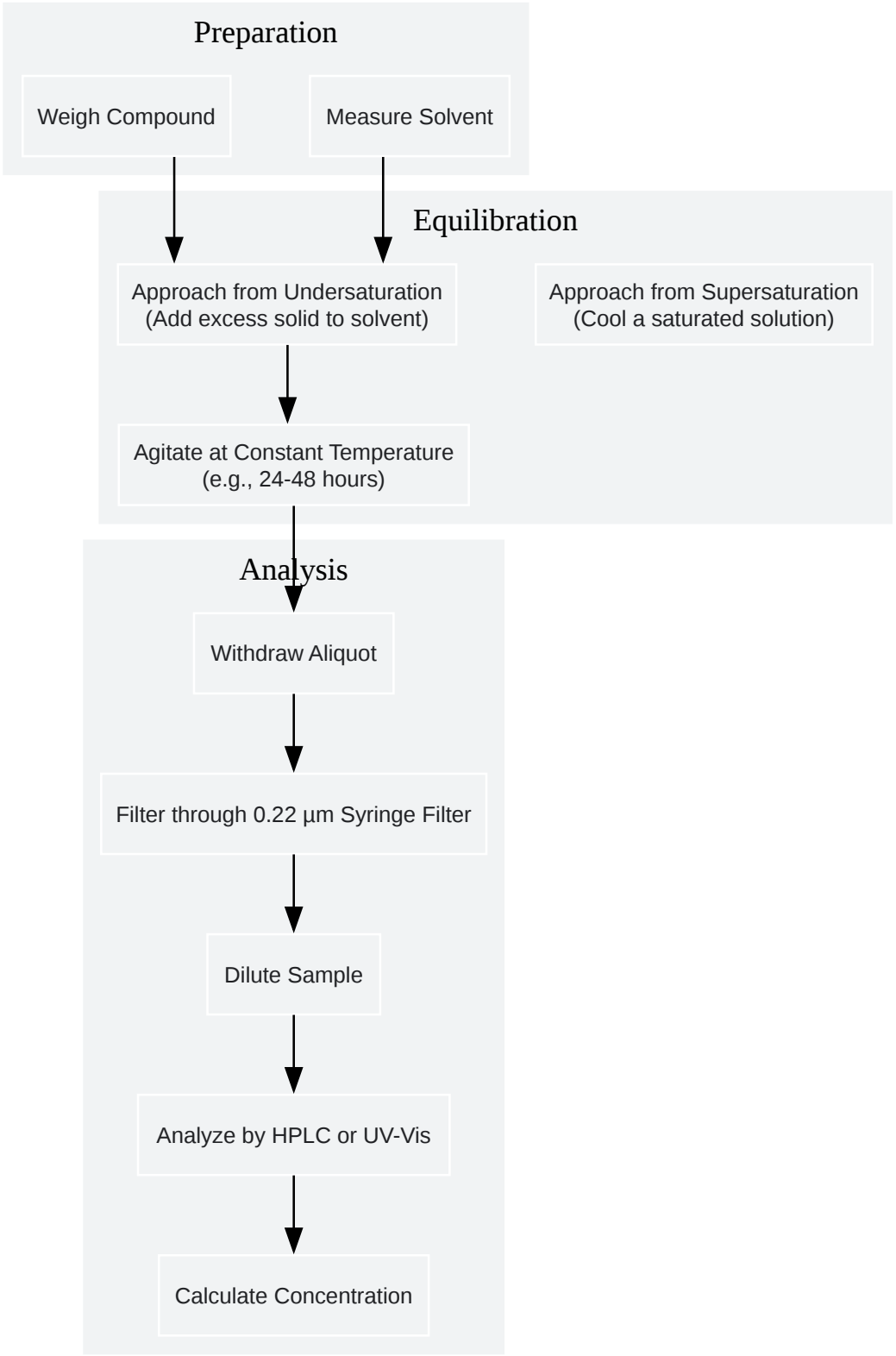
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Materials and Equipment

- **3-Bromo-N-methyl-5-nitrobenzamide** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Thermostatic shaker or water bath
- Syringe filters (0.22 µm, compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Experimental Workflow Diagram

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Caption: Experimental workflow for determining thermodynamic solubility.

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Step-by-Step Methodology

- Preparation of Saturated Solutions (Approach from Undersaturation):
  - Accurately weigh an excess amount of **3-Bromo-N-methyl-5-nitrobenzamide** and place it into a vial. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
  - Add a known volume of the desired organic solvent to the vial.
  - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
  - Agitate the samples for a sufficient period to reach equilibrium. A typical duration is 24 to 48 hours. It is advisable to perform a preliminary experiment to determine the time required to reach a constant concentration.
- Sample Collection and Preparation:
  - After equilibration, allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a syringe.
  - Immediately filter the solution through a 0.22 µm syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved solid particles.
  - Accurately weigh the filtered solution to determine its mass.
- Analysis:
  - Dilute the filtered solution with a suitable solvent to a concentration that falls within the linear range of the analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry).

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- Analyze the diluted solution to determine the concentration of **3-Bromo-N-methyl-5-nitrobenzamide**. A pre-established calibration curve is necessary for accurate quantification.

- Calculation of Solubility:
  - Calculate the concentration in the original undiluted solution, accounting for the dilution factor.
  - Express the solubility in desired units, such as g/100 mL or mg/mL.

Self-Validation: Approaching from Supersaturation

To ensure the measured solubility represents true thermodynamic equilibrium, it is recommended to also determine the solubility by approaching it from a supersaturated state.[7]

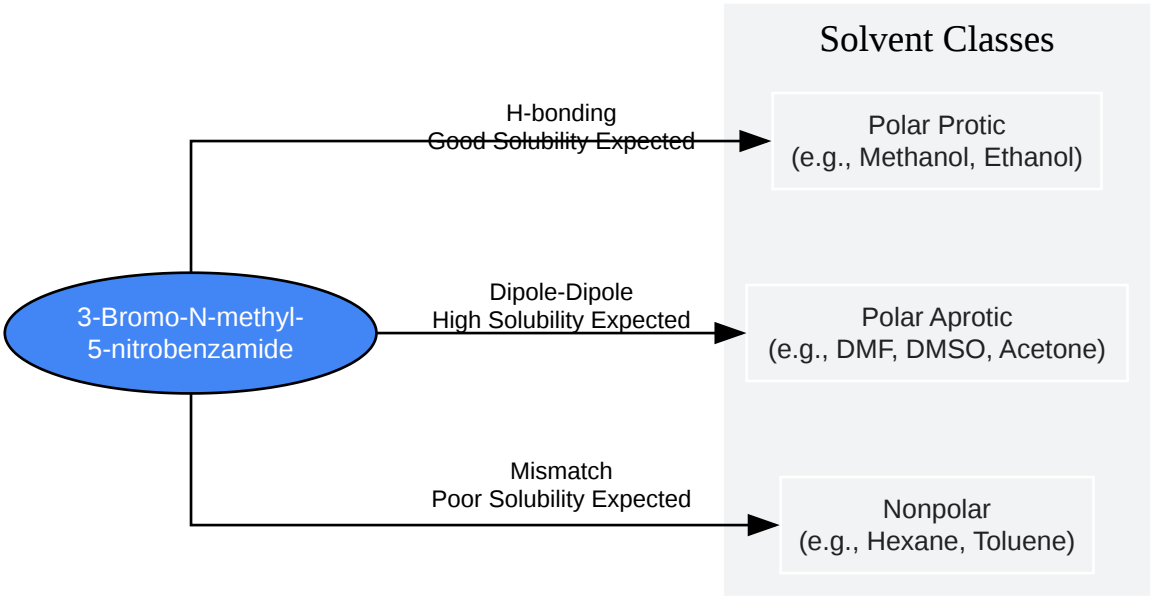
- Prepare a saturated solution at a higher temperature.
- Slowly cool the solution to the target temperature and allow it to equilibrate with agitation in the presence of seed crystals of the compound.
- Follow the same sample collection, preparation, and analysis steps as described above.

If the solubility values obtained from both undersaturation and supersaturation are in good agreement, it provides strong evidence that the true thermodynamic solubility has been determined.[7]

Logical Framework for Solvent Selection

The choice of solvents for solubility screening should be systematic. The following diagram illustrates a logical approach to solvent selection based on their properties.

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